

CAS number and identifiers for 1,4-Cycloheptadiene

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Compound of Interest

Compound Name: 1,4-Cycloheptadiene

Cat. No.: B11937353

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An In-depth Technical Guide to **1,4-Cycloheptadiene** for Researchers and Scientists

Abstract

1,4-Cycloheptadiene, a seven-membered cyclic olefin, serves as a valuable building block and ligand in organic synthesis and organometallic chemistry. This document provides a comprehensive overview of its chemical identifiers, physicochemical properties, synthesis protocols, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Descriptors

Precise identification of chemical compounds is fundamental in research and development.

1,4-Cycloheptadiene is cataloged and recognized by several standard chemical identifiers.

The most crucial of these is the CAS (Chemical Abstracts Service) number, which is a unique numerical identifier.

Identifier Type	Identifier	Source
CAS Number	7161-35-5	[1] [2] [3] [4]
IUPAC Name	cyclohepta-1,4-diene	[1] [3]
Molecular Formula	C ₇ H ₁₀	[1] [2] [4] [5]
Molecular Weight	94.15 g/mol	[1] [2] [5]
InChI	InChI=1S/C7H10/c1-2-4-6-7-5-3-1/h1-2,5,7H,3-4,6H2	[1] [2] [3] [4] [5]
InChIKey	HQGYGGZHGXFSI-UHFFFAOYSA-N	[1] [2] [3] [5]
SMILES	C1CC=CCC=C1	[1] [3] [4] [5]
UNII	EFF73R8YGV	[1] [3]
DSSTox Substance ID	DTXSID00221859	[1] [3] [4]

Physicochemical and Spectroscopic Properties

The following table summarizes key physicochemical properties of **1,4-Cycloheptadiene**, compiled from various sources. These properties are essential for designing experiments, understanding its behavior in different environments, and for purification processes.

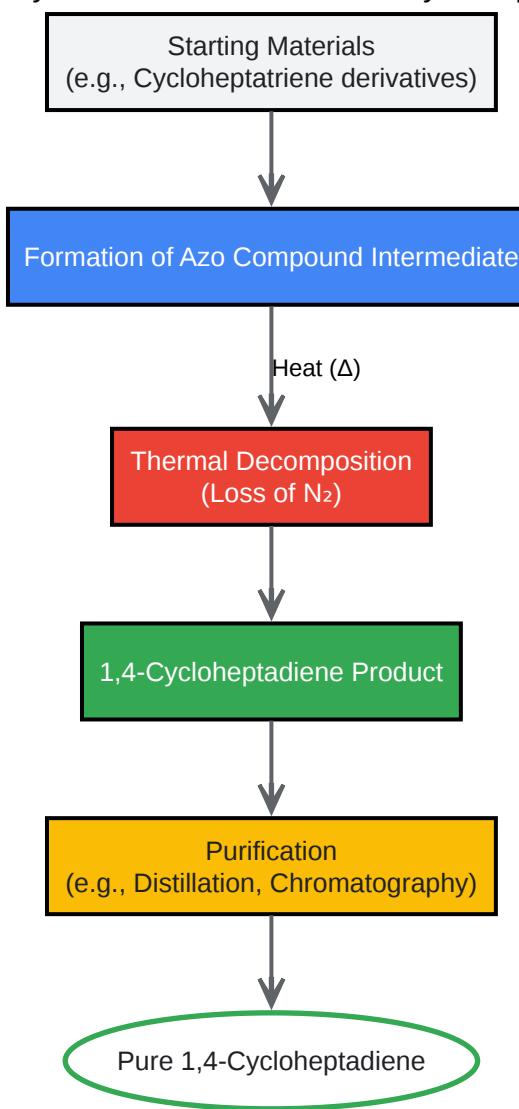
Property	Value	Unit	Source
Appearance	Colorless liquid	[3]	
Density	0.84	g/cm ³	[3]
Normal Boiling Point (T _{boil})	386.37	K	[5]
Normal Melting Point (T _{fus})	122.705	K	[3]
Flash Point	6.293	°C	[3]
Refractive Index (n _D)	1.48	[3]	
LogP (Octanol/Water Partition Coefficient)	2.283	[5]	
Water Solubility (log10WS)	-2.35	mol/L	[5]
Ionization Energy	8.85 ± 0.03	eV	[5]
Kovats Retention Index (Semi-standard non-polar)	784	[1]	

Experimental Protocols: Synthesis of 1,4-Cycloheptadiene

A reliable method for the synthesis of **1,4-cycloheptadienes** involves the thermal decomposition of specific azo compounds.[6] This approach provides a clean and specific route to the desired diene.

General Workflow for Synthesis

General Synthesis Workflow for 1,4-Cycloheptadienes

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Caption: A generalized workflow for the synthesis of **1,4-cycloheptadienes** via an azo compound intermediate.

Detailed Methodology

While a specific protocol for the parent **1,4-cycloheptadiene** is not detailed in the immediate search results, a general procedure based on related syntheses can be described.^[6] A common precursor strategy involves the reduction of cycloheptatriene derivatives. For instance, the reduction of cycloheptatriene-7-carboxylic acid with lithium in liquid ammonia has been used to produce cycloheptadiene carboxylic acids, which can be further processed.^[6]

A more direct route mentioned in the literature is the decomposition of an appropriate azo compound, which yields **1,4-cycloheptadiene** and nitrogen gas.^[6] The synthesis of the azo precursor is a critical step. Care must be taken during the final steps as cycloheptadienes with certain substituents can readily isomerize to their conjugated counterparts.^[6]

Safety and Handling

1,4-Cycloheptadiene is a highly flammable liquid and is classified as a health hazard.^[3]

GHS Hazard Statements

- H225: Highly flammable liquid and vapor.^[3]
- H340: May cause genetic defects.^[3]
- H350: May cause cancer.^[3]
- H373: May cause damage to organs through prolonged or repeated exposure.^[3]

Precautionary Measures

- P201: Obtain special instructions before use.^[3]
- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.^[3]
- P308+P313: IF exposed or concerned: Get medical advice/attention.^[3]

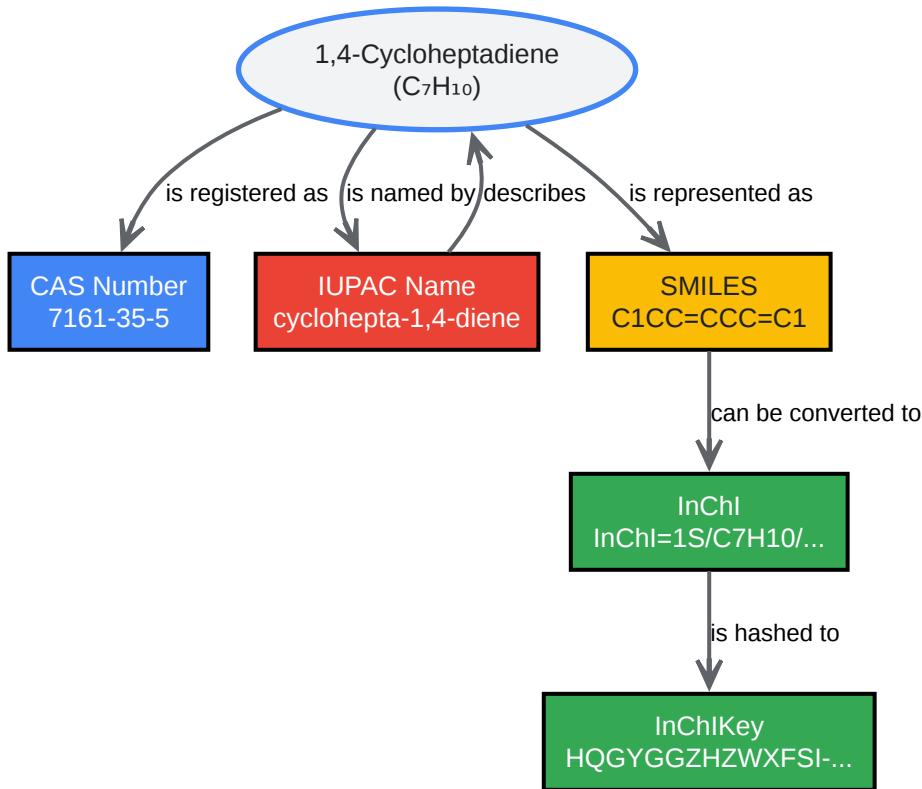
Handling and Storage

- Handle in a well-ventilated area.^[7]
- Wear suitable protective clothing, gloves, and eye/face protection.^[7]
- Use non-sparking tools and take precautionary measures against static discharge.^{[7][8]}
- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[7]
- Keep away from oxidizing agents.^[9]

Logical Relationships of Identifiers

The various chemical identifiers for **1,4-Cycloheptadiene** are interconnected and provide different ways to describe the same molecule. This relationship can be visualized as follows:

Interconnectivity of Chemical Identifiers for 1,4-Cycloheptadiene



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Caption: A diagram illustrating the relationships between the core chemical identifiers for **1,4-Cycloheptadiene**.

This guide provides essential technical information on **1,4-Cycloheptadiene** for its safe and effective use in a research and development setting. For further details on specific applications or reaction mechanisms, consulting the primary literature is recommended.

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